

Application Note: Quantification of Apovincaminic Acid in Human Plasma Using HPLC-MS/MS

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Compound of Interest

Compound Name: Apovincaminic acid

Cat. No.: B1209510

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Abstract

This application note details a robust and sensitive method for the quantitative determination of **apovincaminic acid** (AVA), the major active metabolite of vinpocetine, in human plasma. The protocol employs a straightforward protein precipitation for sample preparation, followed by High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS). This method is highly suitable for pharmacokinetic studies, bioequivalence assessments, and therapeutic drug monitoring. The validation parameters demonstrate excellent linearity, precision, accuracy, and a low limit of quantification, making it applicable for clinical and research settings.

Introduction

Apovincaminic acid is the primary and active metabolite of vinpocetine, a synthetic derivative of the Vinca alkaloid vincamine. Vinpocetine is utilized for its neuroprotective effects and its ability to improve cerebral blood flow.[1] Accurate quantification of its metabolite, AVA, in plasma is crucial for understanding its pharmacokinetic profile and therapeutic efficacy.[2] This document provides a detailed protocol for a sensitive and specific HPLC-MS/MS method for AVA quantification in human plasma.[3][4][5][6]

Experimental

2.1. Materials and Reagents

- **Apovincaminic Acid** reference standard
- Internal Standard (IS) (e.g., Racem propyl apovincamine acid, Dimenhydrinate, or Phenacetin)[5][6][7]
- Methanol (HPLC or LC-MS grade)[3][8]
- Acetonitrile (HPLC or LC-MS grade)[3][8]
- Formic Acid (LC-MS grade)[3][6][8]
- Ammonium Acetate (LC-MS grade)
- Ultrapure Water
- Human plasma (with anticoagulant, e.g., EDTA)

2.2. Instrumentation

- HPLC System: A system capable of delivering reproducible gradients at analytical flow rates (e.g., Agilent 1260 UHPLC, Waters ACQUITY UPLC).[9][10]
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source (e.g., Agilent 6410 Triple Quad, Sciex API 5500 QTrap).[6][11]
- Analytical Column: A reverse-phase C18 column (e.g., Zorbax SB-C18, 2.1 x 50 mm, 1.7 μ m; Waters ACQUITY UPLC BEH C18, 2.1 x 100 mm, 1.7 μ m).[3][7][9]

2.3. Standard Solutions Preparation

- Stock Solutions: Prepare primary stock solutions of AVA and the Internal Standard (IS) in methanol at a concentration of 1 mg/mL.
- Working Solutions: Prepare serial dilutions of the AVA stock solution with a 50:50 mixture of methanol and water to create calibration standards.

- **Spiked Plasma Samples:** Spike blank human plasma with the working solutions to create calibration curve (CC) standards and quality control (QC) samples.

Sample Preparation Protocol

The protein precipitation method is a rapid and effective technique for extracting AVA from plasma samples.^{[3][8][11]}

- **Aliquoting:** Pipette 100 µL of plasma sample (blank, CC, QC, or unknown) into a 1.5 mL microcentrifuge tube.
- **Internal Standard Addition:** Add 10 µL of the IS working solution to each tube (except for blanks) and vortex briefly.
- **Precipitation:** Add 300 µL of cold acetonitrile (or methanol) containing 0.1% formic acid to each tube.^[12]
- **Vortexing:** Vortex the tubes vigorously for 1 minute to ensure complete protein precipitation.
- **Centrifugation:** Centrifuge the samples at 14,000 rpm for 10 minutes at 4°C.
- **Supernatant Transfer:** Carefully transfer the supernatant to a clean vial for HPLC-MS/MS analysis.



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Figure 1. Plasma Sample Preparation Workflow.

HPLC-MS/MS Method

4.1. HPLC Conditions

Parameter	Value
Column	Zorbax SB-C18 (4.6 x 75 mm, 3.5 µm) or equivalent
Mobile Phase A	0.2% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	Isocratic: 80% A, 20% B
Flow Rate	0.75 mL/min
Column Temperature	45°C
Injection Volume	10 µL
Run Time	3 minutes

Table 1: Chromatographic Conditions.[3][8]

4.2. Mass Spectrometry Conditions

The mass spectrometer is operated in positive electrospray ionization (ESI+) mode with Multiple Reaction Monitoring (MRM).

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	AVA:m/z 323.2 → 280.2 Vinpocetine (VP):m/z 351.4 → 280.2
Internal Standard	Dependent on IS used (e.g., Dimenhydrinate: m/z 256.2 → 167.3)
Ion Source Temp.	500°C
IonSpray Voltage	5500 V
Collision Gas	Nitrogen

Table 2: Mass Spectrometry Parameters.[5][7]

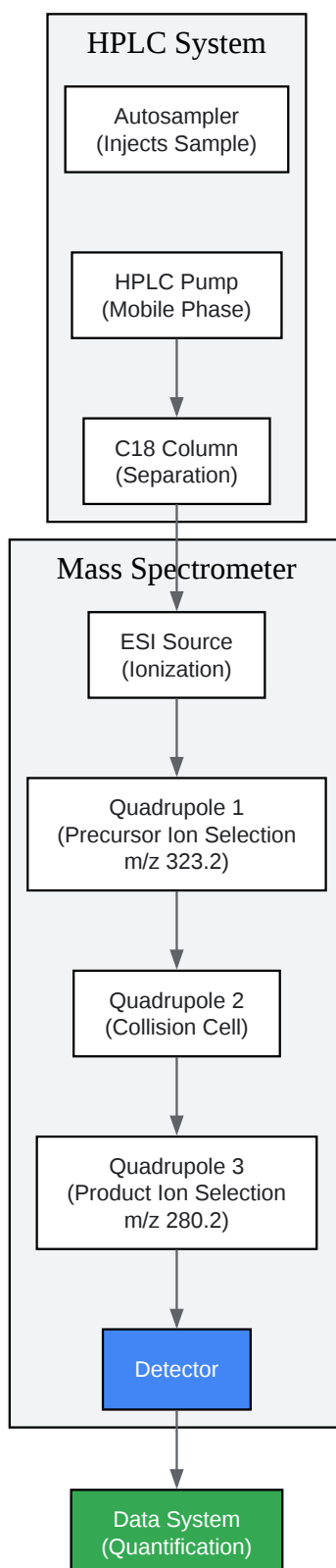
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Figure 2. HPLC-MS/MS Analytical Workflow.

Method Validation and Performance

The described method has been validated according to industry standards. The performance characteristics are summarized below.

Parameter	Result
Linearity Range	4 - 240 ng/mL
Correlation Coefficient (r^2)	> 0.998
Lower Limit of Quantification (LLOQ)	4 ng/mL
Intra-day Precision (%RSD)	< 5.2%
Inter-day Precision (%RSD)	< 10%
Intra-day Accuracy (%RE)	Within $\pm$ 5.6%
Inter-day Accuracy (%RE)	Within $\pm$ 7.9%
Recovery	> 80%

Table 3: Method Validation Summary.[\[3\]](#)[\[8\]](#)[\[9\]](#)[\[11\]](#)

Conclusion

The HPLC-MS/MS method presented provides a fast, sensitive, and reliable approach for the quantification of **apovincaminic acid** in human plasma.[\[3\]](#)[\[8\]](#) The simple protein precipitation sample preparation and short chromatographic run time allow for high-throughput analysis, which is essential for large-scale clinical studies. This validated method is well-suited for pharmacokinetic and bioequivalence studies of vinpocetine.[\[3\]](#)

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